

Fobisin 101: Experimental Context & Parameters

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Compound Focus: Fobisin 101

Cat. No.: S11208457

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The table below summarizes the key experimental details for **Fobisin 101** as identified in the foundational research paper [1]. This data can serve as a benchmark for your own experimental refinements.

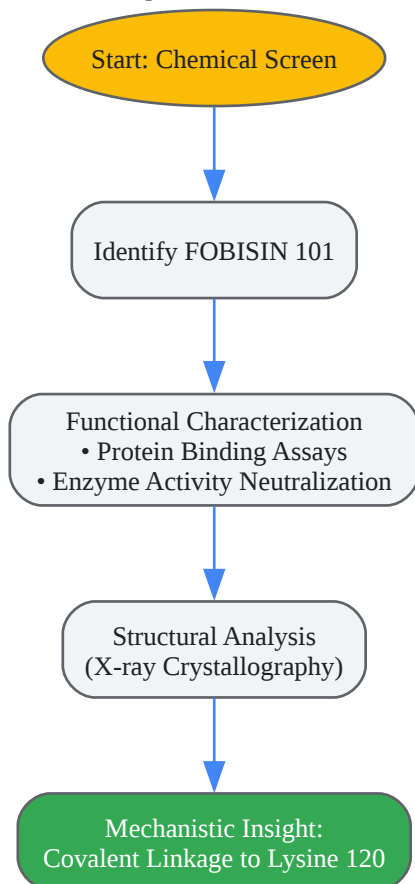
Parameter	Description
Chemical Identification	4-[(2Z)-2-[4-formyl-6-methyl-5-oxo-3-(phosphonatooxymethyl) pyridin-2-ylidene]hydrazinyl]benzoate [1]
Primary Screening Method	Chemical screen to identify 14-3-3 inhibitors [1]

| **Key Functional Assays** | • Blocking binding of 14-3-3 with Raf-1 and proline-rich AKT substrate (40 kDa) [1] • Neutralizing the ability of 14-3-3 to activate exoenzyme S ADP-ribosyltransferase [1] | | **Structural Analysis** | Crystal structure of 14-3-3 zeta in complex with FOBISIN101 was solved [1] | | **Unique Mechanistic Insight** | X-rays reduced the double bond, creating a covalent linkage to lysine 120 in the 14-3-3 binding groove, leading to persistent inactivation [1] |

Proposed Experimental Workflow & Mechanism

Based on the published findings, the following diagram illustrates the general experimental workflow and the unique, radiation-triggered mechanism of action for **Fobisin 101**.

Figure 1: Fobisin 101 Experimental Workflow and Mechanism



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Guidance for Developing Your Technical Support Content

Since the search results lack specific troubleshooting content, here are practical steps to create the technical support center you need:

- **Consult Specialized Databases:** For detailed protocols and potential issues, search **PubMed Central (PMC)** and **Google Scholar**. Using the DOI from the paper (10.1073/pnas.1100012108) [1] can help you find the full text. Also, search for papers that have **cited this study**, as they often contain refined methods and discuss experimental challenges.
- **Focus on Common Pain Points:** When building your FAQs, consider problems like:
 - "Low binding inhibition efficacy in cellular assays"
 - "Optimizing compound solubility and delivery"

- "Reproducing the covalent inactivation effect outside of crystallography conditions"
- "Specificity controls for 14-3-3 targeting"
- **Leverage General Troubleshooting Principles:** While from IT, the core concepts in the search results—such as **perseverance**, creating a **diagram of your experimental process**, and **cross-referencing solutions** with multiple sources—are universally applicable in scientific research [2] [3].

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References

1. Discovery and structural characterization of a small molecule... - Peeref [peeref.com]
2. - A Troubleshooting for beginners! 101 Guide [linkedin.com]
3. Creating a User-Friendly Troubleshooting : Tips & Tricks Guide [helpjuice.com]

To cite this document: Smolecule. [Fobisin 101: Experimental Context & Parameters]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b11208457#fobisin-101-experimental-conditions-refinement>]

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